

# 4,4'-Biphenyldisulfonic acid chemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4,4'-Biphenyldisulfonic acid

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An In-Depth Technical Guide to the Chemical Properties and Applications of **4,4'-Biphenyldisulfonic Acid**

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4,4'-Biphenyldisulfonic acid**, tailored for researchers, scientists, and professionals in drug development. The content herein synthesizes fundamental chemical data with practical applications and safety protocols, ensuring a thorough understanding of this versatile compound.

## Introduction: A Molecule of Strategic Importance

**4,4'-Biphenyldisulfonic acid** (BPDSA) is an organic compound distinguished by a biphenyl backbone symmetrically substituted with two sulfonic acid groups at the para positions.<sup>[1]</sup> This structure imparts strong acidity and hydrophilicity, making it a valuable intermediate and reagent in various chemical syntheses.<sup>[1]</sup> Its applications span from the creation of dyes and surfactants to its use as a catalyst and a building block in materials science. For professionals in pharmaceutical development, understanding the reactivity and properties of sulfonic acids is crucial, as this functional group is present in numerous active pharmaceutical ingredients (APIs) and is used to form stable salts.

## Core Physicochemical Properties

The physical and chemical characteristics of BPDSA dictate its behavior in experimental and industrial settings. These properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>6</sub> S <sub>2</sub>	[1][2][3][4]
Molar Mass	314.33 g/mol	[2][4][5][6]
Appearance	White to Gray to Red powder or crystals	[2][7]
Melting Point	72.5°C	[2][3][8]
Boiling Point	~424.02°C (rough estimate)	[2][3]
Density	~1.5886 g/cm <sup>3</sup> (rough estimate)	[2][3]
Water Solubility	Soluble, may cause faint turbidity	[1][2][8]
pKa	-1.14 ± 0.50 (Predicted)	[2]
Storage	Inert atmosphere, Room Temperature	[2][3][9]

The presence of two polar sulfonic acid groups makes the compound soluble in water.[1] Its low pKa value indicates that it is a strong acid.[1][2]

## Molecular Structure and Identification

A precise understanding of the molecular structure is fundamental to predicting its reactivity and interactions.

Caption: Molecular Structure of **4,4'-Biphenyldisulfonic acid**.

Key Identifiers:

- CAS Number: 5314-37-4[1][3][4][5]
- IUPAC Name: 4-(4-sulfophenyl)benzenesulfonic acid[5]
- Synonyms: [1,1'-Biphenyl]-4,4'-disulfonic acid, Biphenyl-4,4'-disulfonic acid[1][6][8]

- Molecular Formula:  $C_{12}H_{10}O_6S_2$ [5]
- InChI: InChI=1S/C12H10O6S2/c13-19(14,15)11-5-1-9(2-6-11)10-3-7-12(8-4-10)20(16,17)18/h1-8H,(H,13,14,15)(H,16,17,18)[1]
- SMILES: O=S(O)(=O)c1ccc(cc1)c1ccc(cc1)S(O)(=O)=O[1]

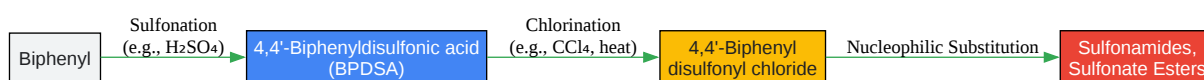
Spectroscopic data, including  $^1H$  NMR, IR, and Mass Spectrometry, are available through chemical databases like ChemicalBook for structural confirmation.[10]

## Synthesis and Chemical Reactivity

BPDSA serves as a foundational reagent, with its reactivity centered around the two sulfonic acid groups.

### Synthesis Pathway

While specific industrial synthesis protocols are proprietary, the formation of BPDSA generally involves the sulfonation of biphenyl. A key subsequent reaction is its conversion to 4,4'-biphenyl disulfonyl chloride, a more versatile intermediate for synthesizing sulfonamides and sulfonate esters. This conversion can be achieved by reacting BPDSA with carbon tetrachloride at elevated temperatures and pressures.[11] The reaction can be catalyzed by strong mineral acids like sulfuric or phosphoric acid.[11]



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Caption: Key synthesis and reactivity pathway for BPDSA.

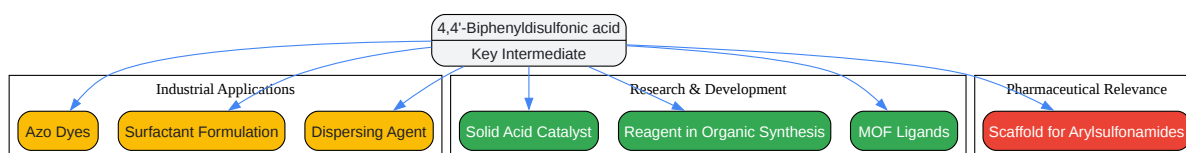
### Core Reactivity

- Acidity: The sulfonic acid groups are strongly acidic, readily donating their protons in aqueous solutions. This property is central to its use as an acid catalyst.[1]

- **Intermediate for Synthesis:** BPDSA is a key intermediate, particularly in the dye industry for producing azo dyes.[1] Its disodium salt is also a known chemical entity.[4]
- **Catalytic Activity:** Like other sulfonic acid-functionalized materials, BPDSA has potential as a solid acid catalyst. These catalysts are gaining attention as greener alternatives to liquid mineral acids in industrial processes like acetylation and amidation due to their high activity, stability, and recyclability.[12]

## Applications in Research and Drug Development

The unique properties of BPDSA make it relevant across several scientific domains.



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Caption: Overview of BPDSA's primary application areas.

- **Industrial Chemistry:** It is used as a dyeing agent, a dispersing agent, and in the formulation of surfactants.[1]
- **Materials Science:** BPDSA is listed as a ligand for creating Metal-Organic Frameworks (MOFs), which are materials with applications in gas storage, separation, and catalysis.[9]
- **Drug Development:** While BPDSA itself is not a therapeutic agent, its derivatives are of significant interest. Arylsulfonamides derived from related structures have been investigated for treating inflammatory and autoimmune disorders like rheumatoid arthritis.[13] The sulfonic acid moiety is a common feature in many drugs, enhancing solubility and enabling the formation of stable salt forms. Understanding the stability of such compounds through forced degradation studies is a critical part of the drug development process.[14]

## Analytical Methodologies

Accurate quantification and characterization of BPDSA and its derivatives are essential for quality control and research.

- **High-Performance Liquid Chromatography (HPLC):** This is the premier technique for analyzing non-volatile compounds like BPDSA. A reversed-phase HPLC method would be suitable, likely using a C18 column.[\[15\]](#) For strongly acidic and hydrophilic compounds like BPDSA, mixed-mode chromatography (combining reversed-phase with anion-exchange) can provide excellent retention and peak shape, which is often a challenge with traditional C18 columns.[\[16\]](#)
- **Forced Degradation Studies:** For professionals in drug development, assessing the stability of a molecule is paramount. Forced degradation studies expose the compound to harsh conditions (acid, base, oxidation, light, heat) to identify potential degradation products and establish the stability-indicating nature of an analytical method.[\[14\]](#)

## Exemplary Protocol: Conceptual HPLC Method Development

- **Column Selection:** Start with a C18 column (e.g., 150 x 4.6 mm, 5  $\mu$ m). If retention is poor, switch to a mixed-mode column with anion-exchange capabilities.[\[16\]](#)
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer (e.g., 20 mM ammonium formate, pH 3) and acetonitrile is a common starting point.[\[16\]](#) The buffer controls the ionization of the sulfonic acid groups, impacting retention.
- **Detection:** UV detection at around 255 nm should be effective due to the aromatic biphenyl structure.[\[16\]](#)
- **Sample Preparation:** Dissolve the BPDSA sample in the mobile phase or a compatible solvent like water.
- **Method Validation:** Validate the method for specificity, linearity, accuracy, precision, and robustness as per standard guidelines.

## Safety, Handling, and Storage

Proper handling of BPDSA is crucial to ensure laboratory safety.

- Hazards: BPDSA is classified as a corrosive substance. It can cause severe skin burns and serious eye damage.[5][7][8] It may also cause irritation to the respiratory system.[8]
- Personal Protective Equipment (PPE): Always wear protective gloves, chemical safety goggles, and a lab coat.[7][17] Work in a well-ventilated area or under a fume hood.
- First Aid Measures:
  - Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[17][18]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[17][18]
  - Inhalation: Move the person to fresh air.[17][18]
  - Ingestion: Wash out the mouth with water. Do not induce vomiting.[7][17] In all cases of significant exposure, seek immediate medical attention.[18]
- Storage: Store the compound in a tightly closed container in a dry, well-ventilated place under an inert atmosphere.[2][3][18]

## Conclusion

**4,4'-Biphenyldisulfonic acid** is a compound of considerable utility, bridging industrial applications with advanced materials science and pharmaceutical research. Its strong acidity, water solubility, and reactive sulfonic acid groups define its chemical personality. For scientists and researchers, a firm grasp of its physicochemical properties, reactivity, and handling requirements is essential for leveraging its full potential in a safe and effective manner.

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- To cite this document: BenchChem. [4,4'-Biphenyldisulfonic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213517#4-4-biphenyldisulfonic-acid-chemical-properties]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)